

Application Notes and Protocols for Vegfr-2-IN-62

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Compound of Interest

Compound Name: Vegfr-2-IN-62

Cat. No.: B15576736

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Vegfr-2-IN-62**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). This document is intended to guide researchers in utilizing this compound for in vitro and cell-based assays.

Introduction to Vegfr-2-IN-62

Vegfr-2-IN-62, also identified as Compound 3f, is a small molecule inhibitor belonging to the phthalazine derivative class of compounds. It demonstrates high efficacy in inhibiting the kinase activity of VEGFR-2, a key mediator of angiogenesis. By targeting the ATP-binding site of the VEGFR-2 kinase domain, **Vegfr-2-IN-62** blocks the autophosphorylation and activation of the receptor, thereby disrupting downstream signaling pathways essential for endothelial cell proliferation, migration, and survival. Its anti-angiogenic properties make it a compound of interest for cancer research.

Purchasing and Supplier Information

Vegfr-2-IN-62 is available for research purposes from the following suppliers:

Supplier	Catalog Number	Product Name	Purity	Notes
MedchemExpress	HY-155609	VEGFR-2-IN-62	>98%	Sold for research use only.
TargetMol	T11063	VEGFR-2-IN-62	>98%	Sold for research use only.

Quantitative Data Summary

The following tables summarize the reported inhibitory activities of **Vegfr-2-IN-62**.

Table 1: In Vitro Kinase Inhibitory Activity

Target	IC ₅₀ (μM)
VEGFR-2	0.0557

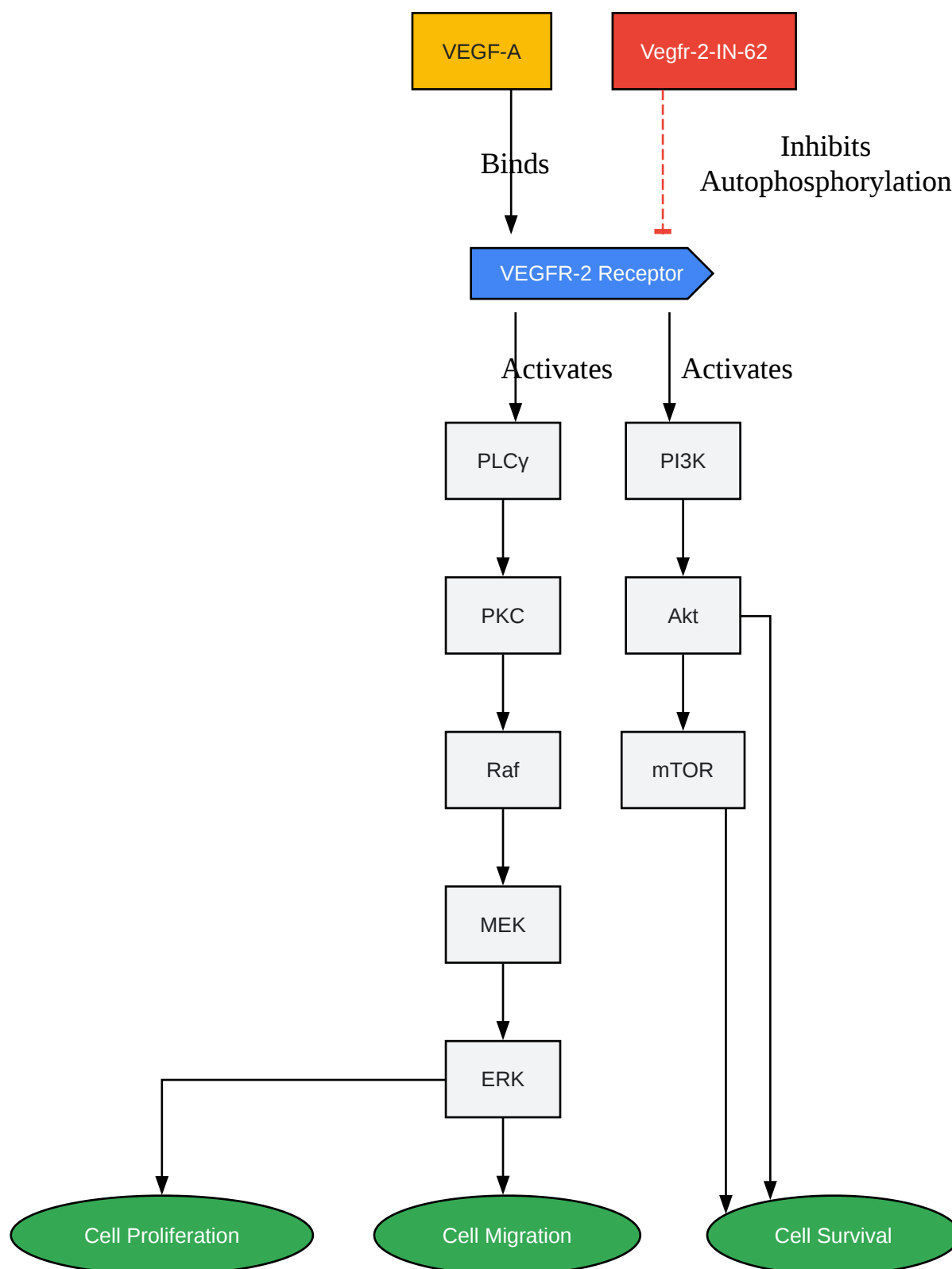
Table 2: Anti-proliferative Activity in Human Cancer Cell Lines

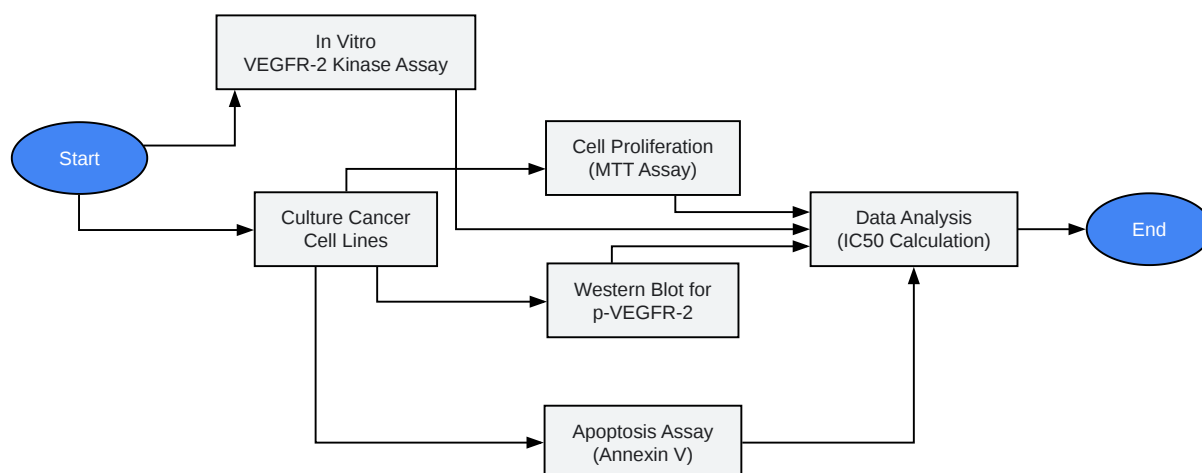
Cell Line	Cancer Type	IC ₅₀ (μM)
HepG2	Hepatocellular Carcinoma	0.17
MCF-7	Breast Cancer	0.08
VERO	Normal Kidney (Monkey)	1.98

Signaling Pathway and Experimental Workflow

VEGFR-2 Signaling Pathway

The following diagram illustrates the VEGFR-2 signaling cascade and the point of inhibition by **Vegfr-2-IN-62**.





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